

Application Notes and Protocols for 9-Hydroxyoctadecanoic Acid (9-HODE)

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Compound of Interest

Compound Name: 9-Hydroxyoctadecanoic Acid

Cat. No.: B7772245

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Introduction

9-Hydroxyoctadecanoic acid (9-HODE) is a monohydroxy fatty acid derived from the oxidation of linoleic acid. It exists as two stereoisomers, 9(S)-HODE and 9(R)-HODE, which are produced in vivo through both enzymatic and non-enzymatic pathways.^{[1][2]} 9-HODE is a bioactive lipid that has been implicated in a variety of physiological and pathological processes, including inflammation, atherosclerosis, and cancer.^{[3][4]} It is known to be a ligand for the G protein-coupled receptor GPR132 and an activator of the nuclear receptor PPAR γ , making it a molecule of significant interest in drug development and biomedical research.^{[1][5][6]}

These application notes provide a detailed protocol for the proper dissolution and handling of 9-HODE to ensure its stability and efficacy in experimental settings.

Physicochemical Properties and Storage

Proper storage and handling are critical to maintain the integrity of 9-HODE. The following table summarizes its key physicochemical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₄ O ₃	[7]
Molecular Weight	298.5 g/mol	[7]
Appearance	Solid	[5]
Solubility		
Dimethylformamide (DMF)	~50 mg/mL	[7]
Dimethyl sulfoxide (DMSO)	≥ 100 mg/mL	[5][7]
Ethanol	~50 mg/mL	[7]
Phosphate-buffered saline (PBS), pH 7.2	~1 mg/mL	[7]
Storage		
Solid	-20°C for up to 3 years.	[5][8]
In Solvent	-80°C for up to 6 months; -20°C for up to 1 month.	[2][5]
Stability	≥ 2 years at -20°C.	[6]

Experimental Protocols

Safety Precautions

Before handling 9-HODE, review the Safety Data Sheet (SDS). Standard laboratory safety practices should be followed:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust or contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water.

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of 9-HODE in DMSO. Adjust the calculations accordingly for different desired concentrations or volumes.

Materials:

- **9-Hydroxyoctadecanoic Acid** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Inert gas (e.g., argon or nitrogen)

Procedure:

- **Equilibration:** Allow the vial of solid 9-HODE to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out a specific amount of 9-HODE. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.985 mg of 9-HODE (Molecular Weight = 298.5 g/mol). Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 298.5 \text{ g/mol} = 0.002985 \text{ g} = 2.985 \text{ mg}$
- **Dissolution:** Add the weighed 9-HODE to a sterile microcentrifuge tube or amber glass vial. Add the desired volume of DMSO (e.g., 1 mL) to the tube.
- **Mixing:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may aid in dissolution.

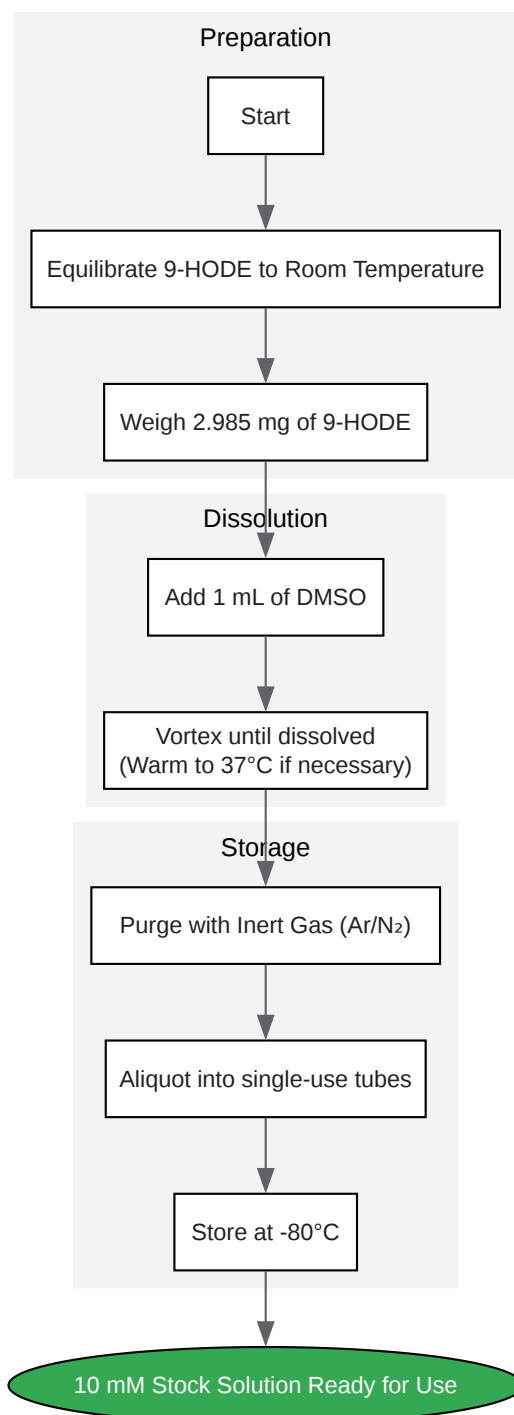
- **Inert Gas Purge:** To minimize oxidation, gently purge the headspace of the vial with an inert gas (argon or nitrogen) before sealing.
- **Aliquoting and Storage:** For convenience and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[2\]](#)[\[5\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing a 9-HODE stock solution.

Workflow for 9-HODE Stock Solution Preparation

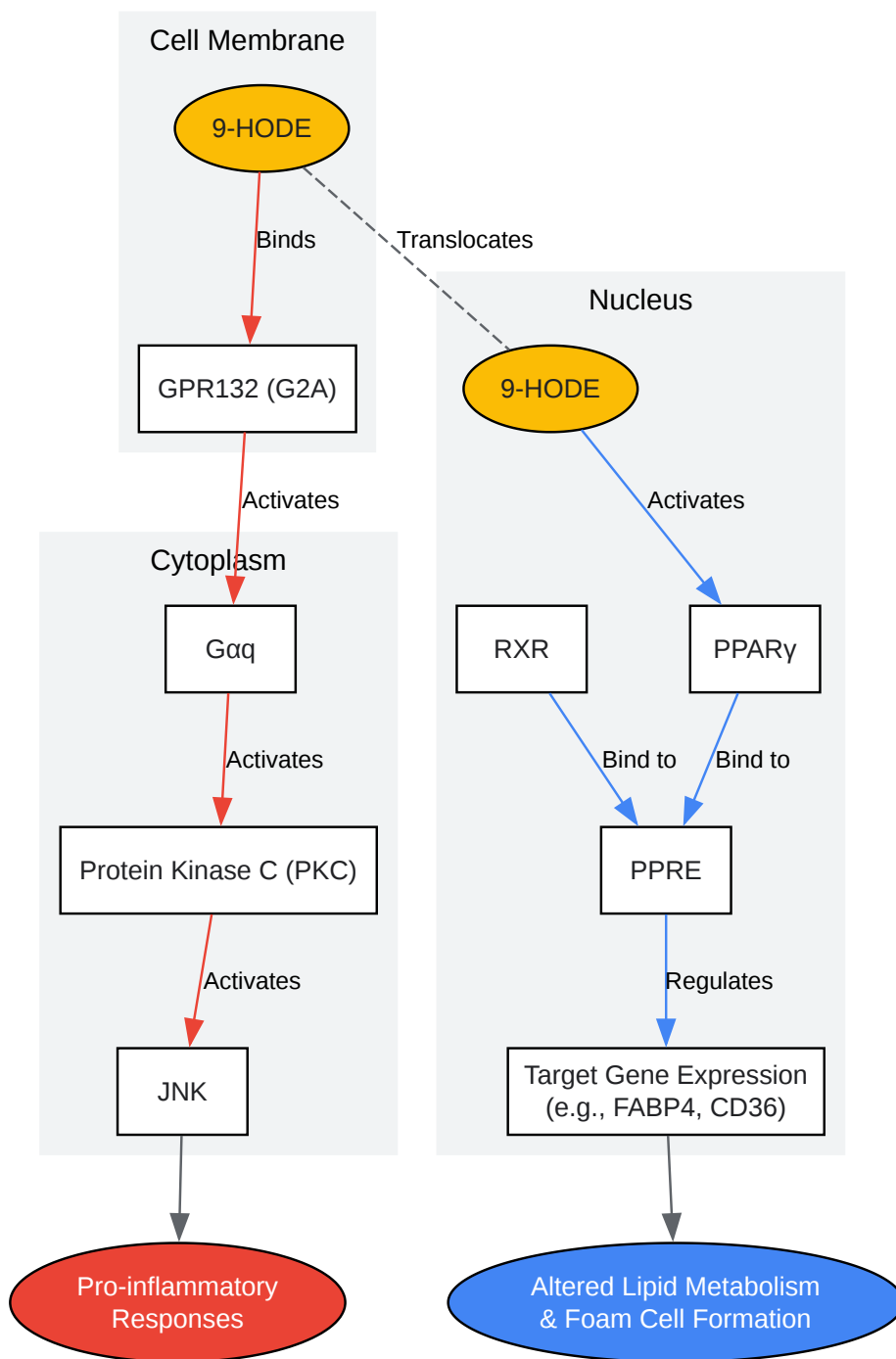
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Caption: Workflow for the preparation of a 10 mM 9-HODE stock solution.

Signaling Pathways of 9-HODE

9-HODE exerts its biological effects through multiple signaling pathways. The diagram below illustrates two of its primary mechanisms of action: activation of the G protein-coupled receptor GPR132 and the nuclear receptor PPAR γ .

Signaling Pathways of 9-HODE

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Caption: 9-HODE signaling via GPR132 and PPARγ pathways.

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